

Application Notes and Protocols for NW16 Electrical Feedthroughs in Vacuum Systems

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Compound of Interest

Compound Name: NW16

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This document provides detailed application notes and protocols for the proper selection, installation, and testing of **NW16** electrical feedthroughs used to transmit electrical signals into a vacuum environment. Adherence to these guidelines is critical for maintaining vacuum integrity and ensuring reliable signal transmission in sensitive research and development applications.

Introduction to NW16 Electrical Feedthroughs

NW16 electrical feedthroughs are essential components for any vacuum system requiring the transmission of electrical power or signals from the atmosphere to the vacuum chamber. The "**NW16**" designation refers to the flange size, specifically a Klein Flange (KF) with a nominal inner diameter of 16mm, a standard in high-vacuum systems.^[1] These feedthroughs are utilized in a vast array of applications, including electron microscopy, surface analysis, semiconductor processing, and in-vacuum coating.^{[1][2]}

The core function of an electrical feedthrough is to provide one or more conductive paths into the vacuum chamber while maintaining a hermetic seal.^[3] They are typically constructed with conductive pins sealed in an insulating material, often a high-purity alumina ceramic, which is

then bonded to a stainless steel **NW16** flange.^{[2][4][5]} This robust construction allows for operation in high vacuum (HV) and, with appropriate cleaning and handling, ultra-high vacuum (UHV) environments.^{[2][4]}

Types of NW16 Electrical Feedthroughs

NW16 electrical feedthroughs are available in several types, each designed for specific signal and power requirements. The primary categories are:

- **Power Feedthroughs:** Designed to transmit higher voltages and currents for powering components within the vacuum chamber, such as heaters or electron emitters.^[1]
- **Instrumentation (Multipin) Feedthroughs:** These provide multiple, low-power signal lines and are ideal for connecting to sensors, detectors, and other measurement devices inside the vacuum chamber.^{[1][6]}
- **Coaxial Feedthroughs:** These are designed to transmit high-frequency signals while providing shielding against electromagnetic interference, crucial for sensitive measurements.^[6]
- **Thermocouple Feedthroughs:** Specifically designed with pins made from thermocouple materials (e.g., Type K) to allow for accurate temperature measurements within the vacuum environment.^[2]

Quantitative Data and Specifications

The selection of an appropriate **NW16** electrical feedthrough is dictated by the specific experimental requirements. The following tables summarize key quantitative data for different types of feedthroughs.

Table 1: Power Feedthroughs

Parameter	Specification	Example Models
Voltage Rating	Up to 10 kV DC[1]	Ideal Vacuum Power Feedthrough[1]
Current Rating	Up to 50 A[7]	Pfeiffer Vacuum MCF-NW-16-1[7]
Number of Pins	1 to 2	Accu-Glass Products HP-05-K16[8]
Conductor Material	Nickel, OFHC Copper[1][7]	
Vacuum Range	Down to 1×10^{-8} mbar (High Vacuum)[7]	
Temperature Range	-20 °C to 200 °C[7]	
Flange Material	304 Stainless Steel[7]	

Table 2: Instrumentation (Multipin) Feedthroughs

Parameter	Specification	Example Models
Voltage Rating	Up to 1000 V[9]	PELCO NW/KF Electrical Feedthrough[9]
Current Rating	Up to 5 A per pin[10]	Accu-Glass Products 9C-K16[10]
Number of Pins	4 to 9[9][10]	Pfeiffer Vacuum IFT-NW-16-8P[11]
Pin Material	Nickel, Gold-plated Ni-Fe alloy[10][11]	
Vacuum Range	Down to 1×10^{-8} mbar (High Vacuum)[11]	
Temperature Range	-20 °C to 200 °C[11]	
Flange Material	304 Stainless Steel, Aluminum[9][11]	

Experimental Protocols

Protocol for Installation of NW16 Electrical Feedthroughs

Proper installation is critical to prevent leaks and ensure a reliable vacuum seal.

Materials:

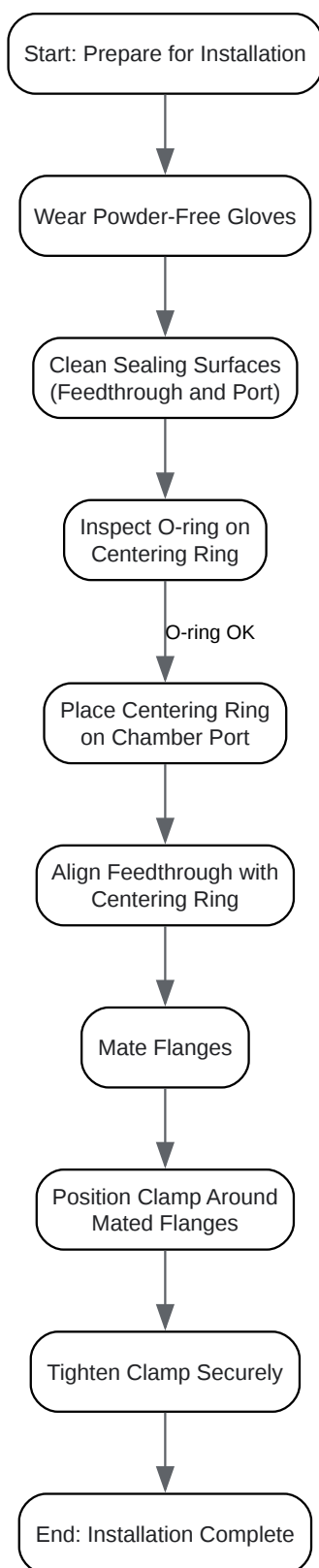
- **NW16** electrical feedthrough
- **NW16** centering ring with elastomer O-ring (Viton® is common for HV)
- **NW16** wing nut or hinged clamp
- Lint-free wipes
- Isopropyl alcohol (or other suitable solvent)
- Powder-free gloves

Procedure:

- Preparation: Don powder-free gloves to prevent contamination of the sealing surfaces.
- Cleaning: Thoroughly clean the sealing surfaces of the feedthrough flange and the mating port on the vacuum chamber with a lint-free wipe dampened with isopropyl alcohol. Allow the surfaces to dry completely.
- O-ring Inspection: Inspect the O-ring on the centering ring for any cuts, debris, or imperfections that could compromise the seal. Replace if necessary.
- Assembly:
 - Place the centering ring with the O-ring onto the sealing surface of the vacuum chamber port.

- Carefully align the **NW16** electrical feedthrough with the centering ring and bring the two flanges together.
- Place the **NW16** clamp around the mated flanges.
- Clamping:
 - For a wing nut clamp, tighten the nut finger-tight. Then, use a wrench to tighten it an additional 1/4 to 1/2 turn. Do not overtighten, as this can damage the O-ring and the flanges.
 - For a hinged clamp, close the clamp and ensure it is securely latched.

Logical Relationship Diagram: **NW16** Feedthrough Installation



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Caption: Logical workflow for the installation of an **NW16** electrical feedthrough.

Protocol for Helium Leak Testing

After installation, a helium leak test should be performed to verify the integrity of the vacuum seal.

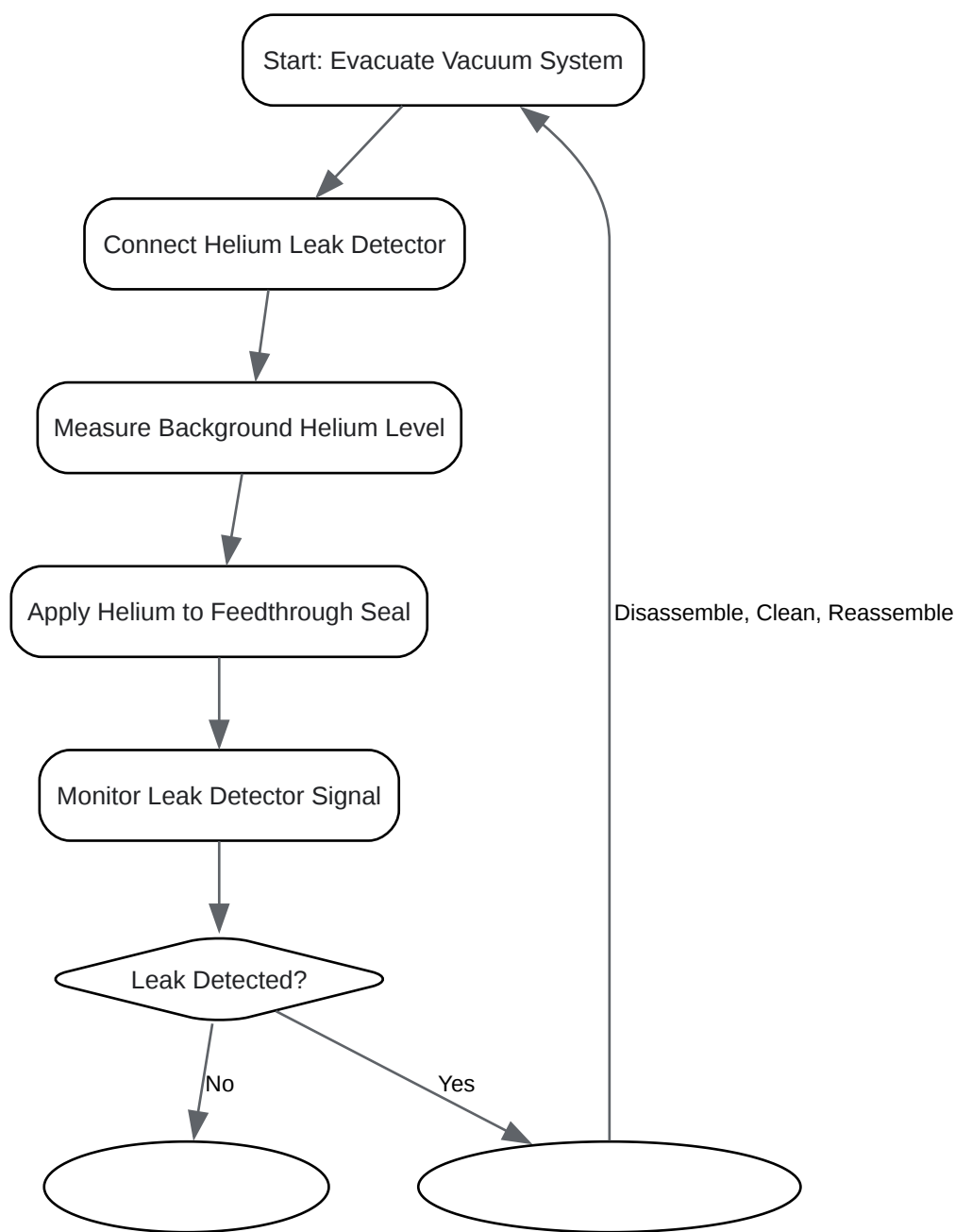
Materials:

- Vacuum system with a helium leak detector
- Helium gas with a fine control valve and nozzle

Procedure:

- System Evacuation: Evacuate the vacuum system to the appropriate pressure for the leak detector to operate effectively.
- Leak Detector Integration: Connect the helium leak detector to the vacuum system according to the manufacturer's instructions.
- Background Measurement: Measure the background helium level in the system.
- Helium Application:
 - Slowly and carefully spray a small amount of helium gas around the exterior of the **NW16** feedthrough flange seal.
 - Direct the helium at the sealing interface.
- Leak Detection:
 - Monitor the leak detector for any increase in the helium signal above the background level.
 - A significant and rapid increase indicates a leak.
- Troubleshooting: If a leak is detected, vent the system, disassemble the connection, re-inspect and clean the components, and reassemble. Repeat the leak test.

Experimental Workflow Diagram: Helium Leak Testing



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Caption: Workflow for performing a helium leak test on an **NW16** feedthrough.

Protocol for Electrical Signal Integrity Testing

This protocol outlines basic tests to ensure the electrical functionality of the feedthrough.

Materials:

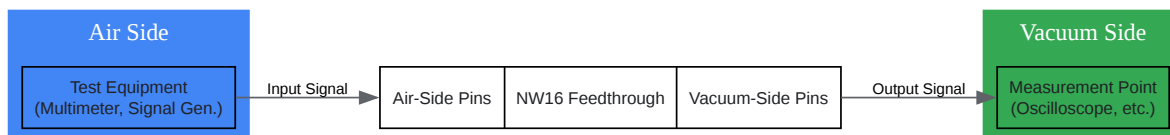
- Multimeter
- Insulation tester (megohmmeter)
- Signal generator and oscilloscope (for high-frequency applications)

Procedure:

- Continuity Test:
 - Use a multimeter in continuity mode.
 - For each pin, measure the continuity from the air-side connector to the corresponding vacuum-side connector or wire.
 - A continuous signal (audible beep or low resistance reading) confirms the pin is not broken.
- Insulation Resistance Test (Pin-to-Pin):
 - Use an insulation tester set to an appropriate voltage (do not exceed the feedthrough's voltage rating).
 - Measure the resistance between each pin and all other pins.
 - The resistance should be very high (typically in the gigaohm range or higher), indicating no short circuits between pins.
- Insulation Resistance Test (Pin-to-Flange):
 - Measure the resistance between each pin and the metal flange of the feedthrough.
 - The resistance should be very high, confirming proper insulation from ground.
- High-Frequency Signal Transmission (for coaxial feedthroughs):
 - Connect a signal generator to the air-side of the coaxial feedthrough.
 - Connect an oscilloscope to the vacuum-side.

- Generate a signal at the desired frequency and observe the signal on the oscilloscope.
- Check for signal attenuation, distortion, and noise to ensure signal integrity.

Signaling Pathway Diagram: Signal Integrity Testing



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Caption: Diagram illustrating the signal path for electrical integrity testing.

Troubleshooting

Issue	Possible Cause	Solution
Vacuum Leak at Feedthrough	Damaged or dirty O-ring. Scratched sealing surface. Improperly tightened clamp.	Replace O-ring. Clean sealing surfaces. Re-tighten clamp correctly.
No Electrical Signal (Open Circuit)	Broken pin in the feedthrough. Poor connection at the connector.	Perform a continuity test to identify the faulty pin. Check and re-seat connectors. Replace feedthrough if a pin is broken internally.
Shorted Electrical Signal	Conductive contamination between pins. Breakdown of insulation.	Clean the feedthrough. Perform an insulation resistance test. Replace feedthrough if insulation is compromised.
Noisy Signal	Improper grounding. Electromagnetic interference.	Ensure proper grounding of the vacuum chamber and instrumentation. Use shielded cables and coaxial feedthroughs for sensitive signals.

Conclusion

NW16 electrical feedthroughs are reliable components for transmitting electrical signals into vacuum environments. Proper selection based on the required electrical specifications, careful installation, and thorough testing are paramount to achieving a leak-tight, high-performance vacuum system. The protocols and data presented in this document provide a comprehensive guide for researchers and scientists to effectively utilize these essential components in their work.

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